

# Application Notes and Protocols for the Safe Handling of Barium-140 Sources

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Barium-140

CAS No.: 14798-08-4

Cat. No.: B1234999

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the safe handling of **Barium-140** ( $^{140}\text{Ba}$ ) sources in a laboratory setting. Adherence to these guidelines is critical to minimize radiation exposure and prevent contamination.  $^{140}\text{Ba}$  is a beta emitter with a radioactive daughter, Lanthanum-140 ( $^{140}\text{La}$ ), which is a significant gamma emitter. Therefore, precautions for both beta and high-energy gamma radiation are necessary.

## Radiological Data

**Barium-140** decays to Lanthanum-140, which in turn decays to the stable Cerium-140. A summary of their key radiological properties is presented in the table below.

Property	Barium-140 ( <sup>140</sup> Ba)	Lanthanum-140 ( <sup>140</sup> La)
Half-life	12.75 days[1][2]	1.678 days[3][4][5]
Primary Decay Mode	Beta (β <sup>-</sup> )[1][2]	Beta (β <sup>-</sup> )[3][4][5]
Major Beta Energies (E <sub>β</sub> max)	1.022 MeV (60%)[6]	2.26 MeV (10%)[6]
0.48 MeV (40%)[6]	1.67 MeV (20%)[6]	
1.32 MeV (70%)[6]		
Major Gamma Energies (E <sub>γ</sub> )	0.537 MeV (24.4%)[7]	1.596 MeV (95.4%)[8]
0.163 MeV (6.2%)[7]	0.816 MeV (23.1%)[6]	
0.305 MeV (4.3%)[7]	0.487 MeV (45.5%)[6]	
0.329 MeV (20.3%)[6]		

## Shielding Requirements

Effective shielding for <sup>140</sup>Ba sources must account for both the beta particles from <sup>140</sup>Ba and the high-energy gamma rays from its daughter, <sup>140</sup>La.

- Beta Shielding:** The beta particles from <sup>140</sup>Ba can be effectively shielded by low atomic number (Z) materials such as Plexiglas (lucite) or aluminum (at least 1/4 inch or ~6 mm thick). This is the primary shield and should be placed closest to the source to minimize the production of bremsstrahlung (X-rays).
- Gamma Shielding:** The high-energy 1.6 MeV gamma rays from <sup>140</sup>La require high-Z materials like lead or concrete for effective shielding. Due to the energetic gamma emission of its daughter isotope, lead shielding is a necessity.[8]

Shielding Material	Tenth-Value Layer (TVL) for 1.6 MeV Gamma Rays
Lead	~1.5 - 2 inches (~3.8 - 5.1 cm)
Concrete	~8 - 9 inches (~20 - 23 cm)

A Tenth-Value Layer (TVL) is the thickness of a material required to reduce the intensity of radiation to one-tenth of its original value.

## Personal Protective Equipment (PPE)

Standard laboratory PPE is required at all times when handling  $^{140}\text{Ba}$  sources.

PPE Item	Specification
Lab Coat	Standard laboratory coat.
Gloves	Two pairs of disposable nitrile gloves.[9] Change gloves frequently.
Eye Protection	Safety glasses with side shields or goggles.
Dosimetry	Whole-body dosimeter and a ring dosimeter for extremities.

## Experimental Protocols

### General Handling Protocol

- Preparation:
  - Designate a specific work area for handling  $^{140}\text{Ba}$ . The area should be clearly marked with "Caution, Radioactive Material" signs.
  - Cover the work surface with absorbent paper with a plastic backing.
  - Assemble all necessary materials and equipment before introducing the  $^{140}\text{Ba}$  source to the work area.
  - Ensure a calibrated radiation survey meter (e.g., a Geiger-Muller counter) is available and operational.
- Source Handling:
  - Always use remote handling tools such as tongs or forceps to handle the source vial. This maximizes the distance between the source and the handler, reducing radiation dose.

- Work behind appropriate shielding (e.g., a lead-lined L-block shield with a leaded glass window).
- Perform all operations that may produce aerosols or volatile materials in a certified fume hood that is approved for radioactive material use.
- Post-Handling:
  - Securely cap and store the  $^{140}\text{Ba}$  source in its shielded container immediately after use.
  - Survey the work area, tools, and yourself for contamination.
  - Dispose of radioactive waste in the appropriately labeled container.
  - Wash hands thoroughly after removing gloves.

## Contamination Survey Protocol

- Frequency: Conduct contamination surveys at the end of each experiment or workday in which  $^{140}\text{Ba}$  was used.
- Procedure:
  - With a Geiger-Muller (GM) survey meter, slowly scan the work surfaces, floor, equipment, and personal protective equipment. Hold the probe approximately 1 cm from the surface.
  - Perform wipe tests on surfaces to detect removable contamination. Wipe an area of 100 cm<sup>2</sup> with a filter paper or cotton swab.
  - Analyze the wipes using a liquid scintillation counter or a gamma counter.
- Action Levels: If contamination is found above the established limits, decontaminate the area immediately. Report any significant contamination to the Radiation Safety Officer (RSO).

## Waste Disposal

Radioactive waste must be segregated and disposed of according to institutional and regulatory requirements.

Waste Type	Container	Disposal Procedure
Solid Waste	Labeled radioactive waste bag inside a shielded container.	Segregate waste based on the half-life of the isotope. For $^{140}\text{Ba}$ , with a half-life of 12.75 days, decay-in-storage may be an option depending on institutional policies.[10]
Liquid Waste	Labeled, sealed, and non-breakable container within a secondary containment.	Do not pour radioactive liquids down the sink.[11] Solidify aqueous waste if required by the institutional waste management program.
Sharps	Labeled, puncture-proof sharps container.	Do not place sharps in plastic bags.[10]

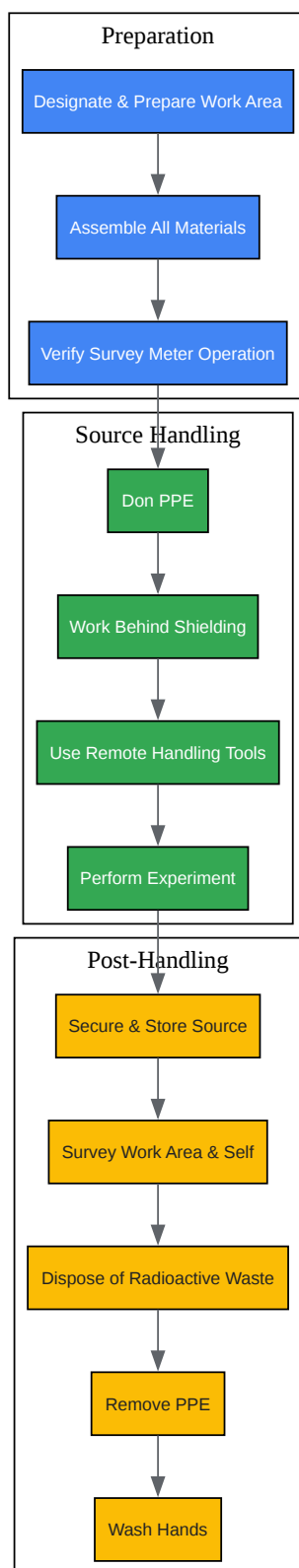
## Emergency Procedures for a $^{140}\text{Ba}$ Spill

Follow the S.W.I.M.S. protocol for radioactive spills:

- Stop the spill.
- Warn others.
- Isolate the area.
- Minimize exposure.
- Survey and seek assistance.

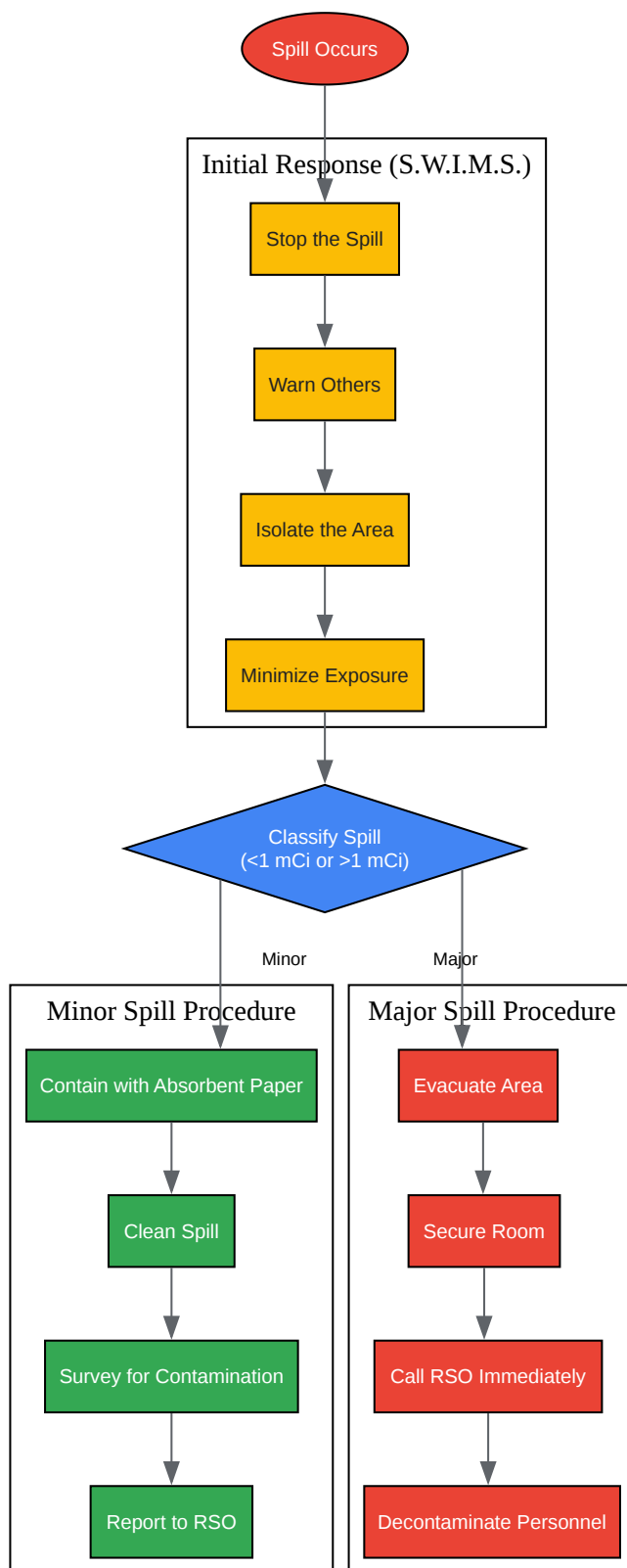
Spill Classification	Procedure
Minor Spill (<1 mCi)	<ol style="list-style-type: none"><li>1. Notify: Inform personnel in the immediate area.</li><li>2. Contain: Cover the spill with absorbent paper.</li><li>3. Clean: Wearing appropriate PPE, clean the spill from the outside in. Place all contaminated materials in a radioactive waste bag.</li><li>4. Survey: Monitor the area, your hands, and clothing for contamination.</li><li>5. Report: Inform the RSO.<a href="#">[12]</a></li></ol>
Major Spill (>1 mCi)	<ol style="list-style-type: none"><li>1. Evacuate: Clear the area of all non-essential personnel.</li><li>2. Isolate: Prevent entry into the area and confine any potentially contaminated individuals.</li><li>3. Shield: If possible without further contamination, shield the source.</li><li>4. Secure: Close and lock the room.</li><li>5. Call for Help: Immediately contact the RSO.</li><li>6. Decontaminate Personnel: Remove contaminated clothing and flush contaminated skin with lukewarm water and mild soap.<a href="#">[12]</a></li></ol>

## Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Barium-140** sources.



[Click to download full resolution via product page](#)

Caption: Emergency response workflow for a **Barium-140** spill.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. Barium-140 - isotopic data and properties \[chemlin.org\]](#)
- [2. mirdsoft.org \[mirdsoft.org\]](#)
- [3. mirdsoft.org \[mirdsoft.org\]](#)
- [4. mirdsoft.org \[mirdsoft.org\]](#)
- [5. Lanthanum-140 - isotopic data and properties \[chemlin.org\]](#)
- [6. Radiation spectra of barium \(140\) and lanthanum \(140\) \(Technical Report\) | OSTI.GOV \[osti.gov\]](#)
- [7. mirdsoft.org \[mirdsoft.org\]](#)
- [8. hzdr.de \[hzdr.de\]](#)
- [9. nj.gov \[nj.gov\]](#)
- [10. www-s3-live.kent.edu \[www-s3-live.kent.edu\]](#)
- [11. Isotopes of lanthanum - Wikipedia \[en.wikipedia.org\]](#)
- [12. vumc.org \[vumc.org\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for the Safe Handling of Barium-140 Sources]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1234999/docs#application-notes-and-protocols-for-the-safe-handling-of-barium-140-sources\]](https://www.benchchem.com/product/b1234999/docs#application-notes-and-protocols-for-the-safe-handling-of-barium-140-sources)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)